

Application Note: High-Resolution NMR Profiling of Des-4-fluorobenzyl Mosapride

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Compound of Interest

Compound Name: *Des-5'-chloro-4-fluorobenzyl Mosapride*

CAS No.: *170799-30-1*

Cat. No.: *B134094*

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Abstract & Scope

This technical guide details the structural characterization of Des-4-fluorobenzyl Mosapride (also known as Mosapride Amine Intermediate or Metabolite M1) using 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy. This compound is a critical N-dealkylated impurity and primary metabolite of the gastroprokinetic agent Mosapride Citrate.

Accurate identification of this species is essential for ICH Q3A/Q3B impurity profiling and degradation pathway elucidation. This protocol addresses the specific spectral "fingerprints" required to distinguish the des-benzyl analog from the parent API (Active Pharmaceutical Ingredient) and other related impurities (e.g., Des-chloro analogs).

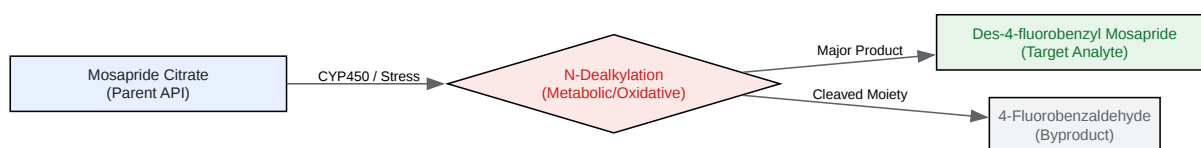
Chemical Context & Structural Logic

Mosapride functions as a 5-HT₄ agonist.^{[1][2][3][4][5]} Its structure comprises a substituted benzamide linked to a morpholine ring, which is N-substituted with a 4-fluorobenzyl group.^{[1][2][6]}

The Des-4-fluorobenzyl analog arises from the cleavage of the C-N bond at the morpholine nitrogen, resulting in a secondary amine. This structural change dramatically alters the magnetic environment of the morpholine ring and removes the diagnostic ^{19}F -coupled aromatic signals.

Degradation & Synthesis Pathway

The following diagram illustrates the structural relationship between Mosapride and its Des-benzyl metabolite/impurity.



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Figure 1: Reaction pathway showing the formation of Des-4-fluorobenzyl Mosapride via N-dealkylation.

Experimental Protocol

Materials & Sample Preparation

To ensure high-resolution spectral data and accurate integration (qNMR), solvent selection is critical. DMSO- d_6 is the preferred solvent over CDCl_3 for this application because it slows proton exchange, allowing for the observation of amide and amine protons which are diagnostic for this specific impurity.

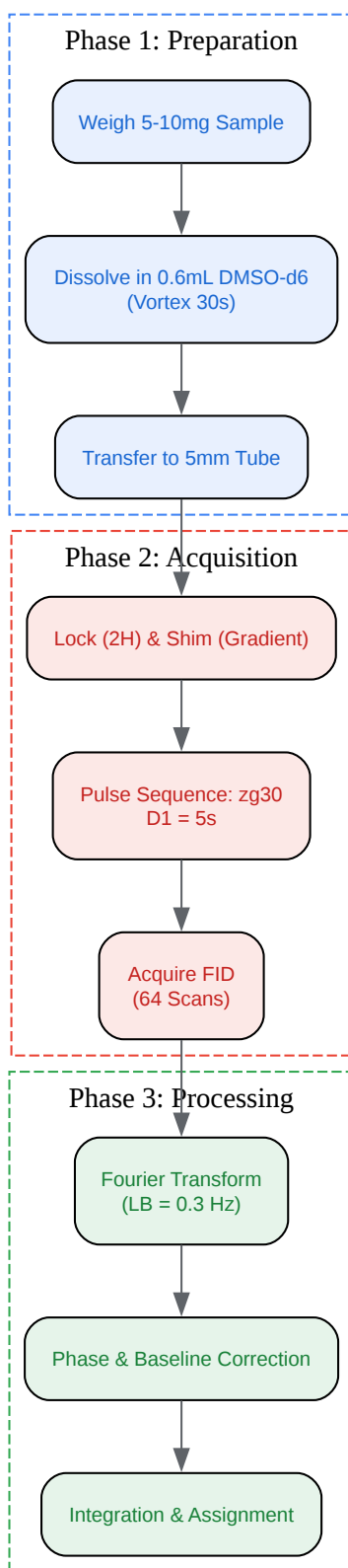
- Analyte: Des-4-fluorobenzyl Mosapride (Reference Standard >98% purity).
- Solvent: DMSO- d_6 (99.9% D) + 0.03% TMS (Tetramethylsilane).
- Concentration: 5–10 mg in 600 μL solvent (approx. 15–30 mM).
- Tube: 5 mm High-Precision NMR Tube (Wilmad 535-PP or equivalent).

Instrument Parameters (Bruker/Jeol 400-600 MHz)

The following acquisition parameters are optimized for structural elucidation and semi-quantitative analysis.

Parameter	Setting	Rationale
Pulse Sequence	zg30 (30° pulse)	Maximizes signal-to-noise (S/N) for limited sample mass.
Temperature	298 K (25°C)	Standardizes chemical shifts; minimizes viscosity broadening.
Spectral Width	12–14 ppm (-2 to 12 ppm)	Covers all aromatic, amide, and exchangeable protons.
Relaxation Delay (D1)	≥ 5.0 seconds	Essential for accurate integration of aromatic protons (T1 relaxation).
Scans (NS)	64 (1D ¹ H), 1024 (1D ¹³ C)	Sufficient S/N for minor isomeric impurities.
Acquisition Time (AQ)	~3.0 - 4.0 sec	Ensures high digital resolution.

Workflow Visualization



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Figure 2: Standard Operating Procedure (SOP) for NMR analysis of Mosapride impurities.

Spectral Analysis & Assignment

The distinction between Mosapride and its Des-4-fluorobenzyl analog relies on specific "diagnostic regions."

Comparative ^1H NMR Assignment (DMSO- d_6)

The table below highlights the key shifts. Note that the Des-benzyl compound lacks the signals at 7.42 and 7.15 ppm.

Position / Moiety	Mosapride (Parent) δ (ppm)	Des-4-fluorobenzyl δ (ppm)	Multiplicity	Diagnostic Note
Amide NH	8.25	8.15 - 8.20	Triplet (br)	Slightly shielded in the impurity.
Benzamide H-6	7.68	7.65 - 7.70	Singlet	Remains largely unchanged (Core structure intact).
Benzamide H-3	6.49	6.50	Singlet	Remains unchanged.
Aniline NH ₂	5.92	5.90	Broad Singlet	Exchangeable; position varies with water content.
Ethoxy (-OCH ₂ -)	4.08	4.05 - 4.10	Quartet	Characteristic of the 2-ethoxy group.
F-Benzyl H-2'/6'	7.42	ABSENT	dd	PRIMARY DIAGNOSTIC PEAK (Loss confirms debenzylation).
F-Benzyl H-3'/5'	7.15	ABSENT	Triplet (t)	Coupled to ¹⁹ F; loss confirms debenzylation.
Benzyl -CH ₂ -	3.50	ABSENT	Singlet	Linker lost.
Morpholine H	2.0 - 3.0	2.5 - 3.2	Multiplets	Significant shift; secondary amine protons appear upfield.
Morpholine NH	N/A (Tertiary)	~2.0 - 3.0 (Broad)	Broad	Only seen in Des-benzyl

analog (if not
exchanging).

Structural Verification Logic

- The "Hole" in the Aromatic Region: The most immediate visual confirmation of the Des-4-fluorobenzyl impurity is the disappearance of the AA'BB' (or AA'XX') system between 7.1 and 7.5 ppm corresponding to the para-fluorobenzyl ring.
- ^{19}F NMR Check: Running a ^{19}F NMR is a definitive "Go/No-Go" test.
 - Mosapride: Sharp signal at ~ -116 ppm.[5][7]
 - Des-4-fluorobenzyl: Silent (No signal).
- Morpholine Shift: In the parent Mosapride, the morpholine ring is locked in a specific conformation by the bulky benzyl group. In the Des-benzyl analog, the ring is more flexible, and the protons adjacent to the nitrogen (N-4 position) shift due to the change from tertiary to secondary amine.

Addressing the "Des-5'-chloro" Ambiguity

If the sample is suspected to be **Des-5'-chloro-4-fluorobenzyl Mosapride** (removal of both the benzyl group and the chlorine atom), the aromatic region changes further:

- The singlet at 7.68 ppm (H-6) and 6.49 ppm (H-3) will disappear.
- They will be replaced by a set of coupled signals (likely doublets or dd) representing the 2-ethoxy-4-aminobenzamide ring protons (H-3, H-5, H-6) which are now vicinally coupled ($J \sim 8$ Hz) due to the loss of the chlorine blocker at position 5.

Advanced Characterization (2D NMR)

For full structural validation, the following 2D experiments are recommended:

- ^1H - ^1H COSY (Correlation Spectroscopy):
 - Mosapride: Shows coupling between Benzyl CH_2 and Aromatic protons.

- Des-benzyl: No coupling observed in the 3.5–7.5 ppm cross-peak region. Confirms the morpholine ring is isolated from any aromatic system other than the benzamide linker.
- ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence):
 - Use to identify the morpholine carbons. The carbon attached to the secondary amine (in Des-benzyl) will be significantly shielded compared to the tertiary amine in Mosapride.

References

- Impurity Profiling Guidelines: International Council for Harmonisation (ICH). Guideline Q3A(R2): Impurities in New Drug Substances.
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- Degradation Pathways: BenchChem. "The Chemical Stability and Degradation Profile of Mosapride Citrate Dihydrate." BenchChem Technical Guides.
- Metabolite Synthesis: Sakakibara, R., et al. "Synthesis and biological activities of metabolites of mosapride." Chemical & Pharmaceutical Bulletin.

Disclaimer: This protocol is intended for research and development purposes only. All chemical handling must comply with local safety regulations (OSHA/EHS).

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